

The Researcher's Guide to 4-Amino-L-phenylalanine: A Cost-Benefit Analysis

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Compound of Interest

Compound Name: 4-Amino-L-phenylalanine
hydrochloride

Cat. No.: B555328

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For researchers, scientists, and drug development professionals navigating the expanding landscape of non-canonical amino acids (ncAAs), the selection of the appropriate building block is a critical decision that impacts experimental outcomes and budget allocations. Among the diverse array of available ncAAs, 4-Amino-L-phenylalanine (4-APhe) has emerged as a versatile tool with unique properties. This guide provides a comprehensive cost-benefit analysis of utilizing 4-APhe in research, offering a direct comparison with common alternatives and supported by experimental data and detailed protocols.

At a Glance: 4-Amino-L-phenylalanine vs. Alternatives

Feature	4-Amino-L-phenylalanine (4-APhe)	p-Azido-L-phenylalanine (p-AzF)	4-Cyano-L-phenylalanine (pCNPhe)
Primary Functionality	Nucleophilic aromatic amine, pH-responsive element, catalytic handle	Bioorthogonal handle for "click" chemistry	Vibrational reporter for IR and Raman spectroscopy, fluorescent probe
Key Benefits	Enhances polypeptide water solubility, biocompatible catalyst, forms pH-responsive hydrogels. [1] [2]	Highly specific and efficient bioorthogonal ligation. [3]	Sensitive probe of local protein environment.
Common Applications	Peptide synthesis, drug delivery, biomaterial engineering, biocatalysis.	Protein labeling, tracking, and interaction studies.	Probing protein structure, dynamics, and membrane interactions.
Biocompatibility	Generally considered biocompatible and less detrimental to protein structure than some catalysts like aniline. [1] [2]	Generally well-tolerated in cellular systems.	Used in cellular imaging and spectroscopy.

Cost Analysis: A Comparative Overview

The cost of non-canonical amino acids and their derivatives is a significant factor in experimental design. The price is influenced by the complexity of synthesis, purity, and the scale of production. Below is a comparative table of approximate costs for 4-APhe and its alternatives. It is important to note that prices can vary significantly between suppliers and are subject to change.

Compound	Form	Purity	Quantity	Approximate Price (USD)	Price per Gram (USD)
4-Amino-L-phenylalanine	Powder	≥96%	500 mg	\$130.00	\$260.00
Powder	≥98%	1 g	\$22.03	\$22.03	
Fmoc-4-Amino-L-phenylalanine	Powder	≥98%	-	-	< ¥1,200/g (~\$165/g)
p-Azido-L-phenylalanine	Powder	≥98%	100 mg	\$98.00	\$980.00
Powder	≥95%	250 mg	£100.00 (~\$125.00)	~\$500.00	
Fmoc-p-azido-L-phenylalanine	Powder	-	1 g	\$751.53	\$751.53
4-Cyano-L-phenylalanine	Powder	>99%	1 g	\$87.00	\$87.00
Fmoc-4-cyano-L-phenylalanine	Powder	≥98%	1 g	\$221.00	\$221.00
Powder	-	1 g	\$500.00	\$500.00	

Note: Prices are collated from various supplier websites and are intended for estimation purposes only. Bulk pricing may be available.

Performance and Benefits of 4-Amino-L-phenylalanine

The utility of 4-APhe in research is underscored by its unique chemical properties that translate into tangible experimental advantages.

Enhanced Solubility of Polypeptides

A significant challenge in peptide and protein research is the poor water solubility of aromatic and hydrophobic residues. Polypeptides containing 4-APhe exhibit enhanced water solubility compared to those with conventional aromatic amino acids like L-phenylalanine or L-tyrosine. [1][2] This property is attributed to the ionizable amino group on the phenyl ring, which increases the hydrophilicity of the side chain. This enhanced solubility facilitates the handling and application of synthetic peptides and proteins in aqueous environments, which is crucial for many biological assays.

Biocompatible Catalysis

4-APhe can act as a biocompatible nucleophilic catalyst. For instance, in hydrazone ligation reactions, which are used for bioconjugation, 4-APhe has been shown to be nearly as effective as aniline in catalyzing the reaction. A key advantage is that 4-APhe is less detrimental to the native structure of proteins like tubulin compared to aniline.

Table: Catalytic Efficiency of 4-APhe vs. Aniline in Hydrazone Ligation

Catalyst	Relative Catalytic Efficacy	Impact on Protein Structure
Aniline	100%	Can be detrimental at high concentrations
4-Amino-L-phenylalanine	~70%	Less detrimental than aniline

Data adapted from a study on hydrazone formation with 3-formyltyrosine.

This catalytic property allows for efficient bioconjugation reactions under milder conditions, preserving the integrity and function of sensitive biological molecules.

pH-Responsive Hydrogel Formation

Copolymers of 4-APhe and other amino acids, such as L-lysine, can form pH-responsive hydrogels.[1][2] This is due to changes in the amphipathic balance of the polypeptide chains in response to pH shifts, leading to transitions between random coil and structured (α -helical or β -

sheet) conformations. These smart biomaterials have potential applications in controlled drug release and tissue engineering.

Experimental Protocols

General Protocol for Site-Specific Incorporation of 4-Amino-L-phenylalanine into a Target Protein

This protocol outlines the general steps for incorporating 4-APhe at a specific site in a protein of interest using an amber stop codon suppression system in *E. coli*.

Materials:

- *E. coli* expression strain (e.g., BL21(DE3))
- Expression plasmid for the target protein with an in-frame amber stop codon (TAG) at the desired incorporation site.
- Plasmid encoding an orthogonal aminoacyl-tRNA synthetase/tRNA pair specific for 4-APhe.
- 4-Amino-L-phenylalanine
- Luria-Bertani (LB) medium
- Appropriate antibiotics
- Isopropyl β -D-1-thiogalactopyranoside (IPTG) for induction

Procedure:

- Transformation: Co-transform the *E. coli* expression strain with the target protein plasmid and the orthogonal synthetase/tRNA plasmid.
- Culture Initiation: Inoculate a single colony into LB medium containing the appropriate antibiotics and grow overnight at 37°C with shaking.
- Expression Culture: The following day, inoculate a larger volume of LB medium with the overnight culture and grow at 37°C with shaking until the optical density at 600 nm (OD600)

reaches 0.6-0.8.

- Induction: Add 4-Amino-L-phenylalanine to a final concentration of 1 mM. Induce protein expression by adding IPTG to a final concentration of 1 mM.
- Expression: Continue to culture the cells at a reduced temperature (e.g., 18-25°C) overnight.
- Harvesting and Purification: Harvest the cells by centrifugation. Purify the protein of interest using standard chromatography techniques (e.g., Ni-NTA affinity chromatography if the protein is His-tagged).
- Verification: Confirm the incorporation of 4-APhe using mass spectrometry.

Protocol for Synthesis of a Poly(4-amino-L-phenylalanine) Hydrogel

This protocol describes the synthesis of a polypeptide hydrogel incorporating 4-APhe.

Materials:

- 4-Amino-L-phenylalanine (4-APhe)
- α -Carboxyanhydride (NCA) of 4-APhe (can be synthesized from 4-APhe)
- Anhydrous tetrahydrofuran (THF)
- Metal initiator (e.g., $\text{Co}(\text{PMe}_3)_4$)
- Solvent for gelation (e.g., water or buffer)

Procedure:

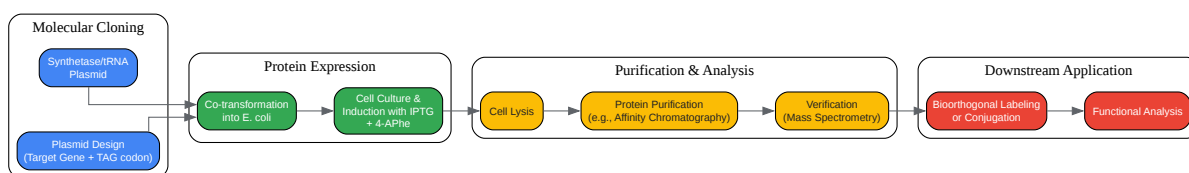
- NCA Monomer Synthesis: Synthesize the NCA of 4-APhe following established chemical procedures. This typically involves protection of the amino groups followed by reaction with phosgene or a phosgene equivalent.
- Polymerization: In a glovebox under an inert atmosphere, dissolve the 4-APhe NCA monomer in anhydrous THF.

- Initiation: Add the metal initiator solution to the monomer solution to initiate the ring-opening polymerization.
- Reaction: Allow the polymerization to proceed at room temperature for several days.
- Purification: Precipitate the resulting polymer, poly(4-amino-L-phenylalanine) (P4APhe), in a non-solvent, wash, and dry under vacuum.
- Hydrogel Formation: Swell a dried sample of the P4APhe in an aqueous solvent. The polymer will form a hydrogel in situ due to the formation of crystalline β -sheet domains that act as cross-linking junctions.[1][2]

Visualizing Workflows and Pathways

Experimental Workflow for Unnatural Amino Acid Incorporation and Protein Labeling

The following diagram illustrates a typical workflow for incorporating an unnatural amino acid like 4-APhe into a protein and subsequent labeling.

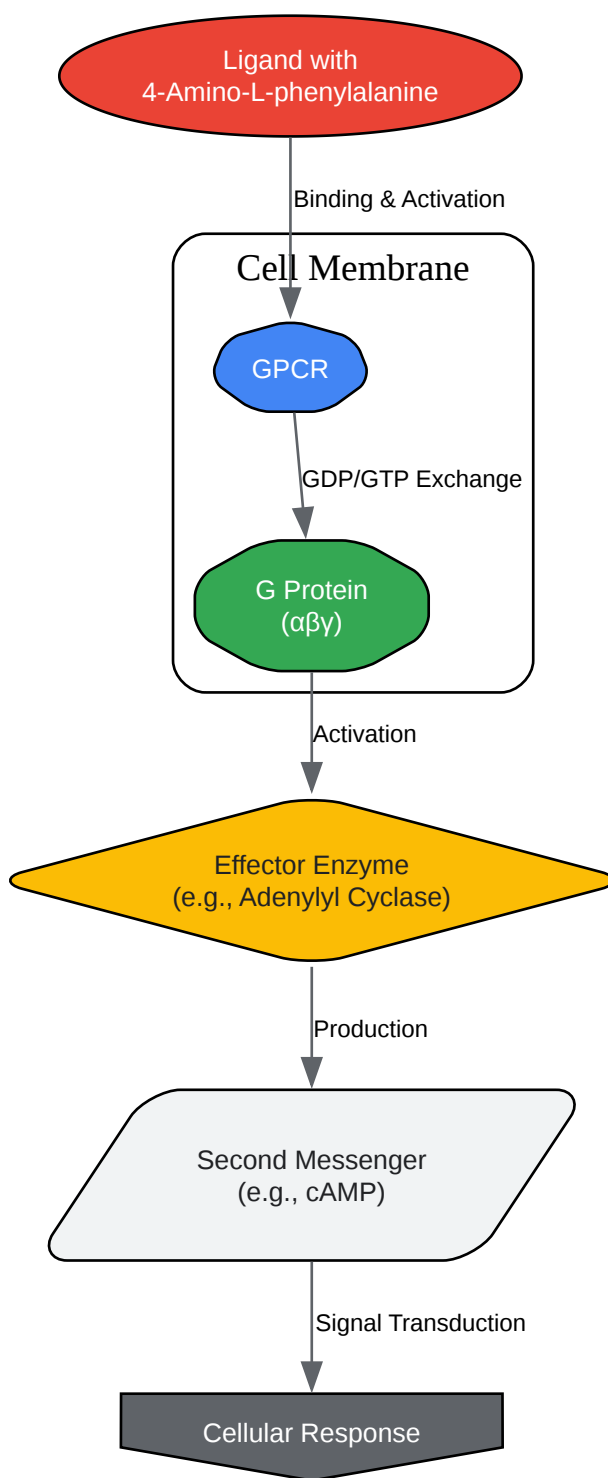


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Caption: A generalized workflow for the site-specific incorporation of 4-APhe.

Hypothetical Signaling Pathway Modulation using 4-Amino-L-phenylalanine

While L-phenylalanine has been shown to activate G protein-coupled receptors (GPCRs), the use of 4-APhe offers the potential for more sophisticated studies.^{[4][5][6][7]} For instance, incorporating 4-APhe in place of a key phenylalanine residue in a GPCR ligand could allow for photo-crosslinking to identify binding partners or the attachment of photoswitchable groups to control receptor activity with light. The diagram below illustrates a hypothetical scenario where a 4-APhe-containing ligand modulates a GPCR signaling pathway.



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Caption: Hypothetical GPCR signaling activated by a 4-APhe-containing ligand.

Conclusion

4-Amino-L-phenylalanine presents a compelling option for researchers seeking to introduce unique functionalities into peptides and proteins. Its ability to enhance solubility, act as a biocompatible catalyst, and form responsive biomaterials provides significant advantages over canonical amino acids. While the cost of 4-APhe and its derivatives is higher than that of standard amino acids, its unique benefits can justify the investment for specific research applications. When compared to other non-canonical amino acids like p-AzF and pCNPhe, 4-APhe offers a different set of tools, focusing on modulating the physicochemical properties of polypeptides and enabling novel catalytic functions. The choice between these ncAAs will ultimately depend on the specific experimental goals and budgetary constraints. This guide provides a foundational understanding to aid researchers in making an informed decision about incorporating 4-Amino-L-phenylalanine into their research endeavors.

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